

Application Notes and Protocols for ENMD-1068 Hydrochloride in Aqueous Solution

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Compound of Interest

Compound Name: ENMD-1068 hydrochloride

Cat. No.: B8118208

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This document provides detailed application notes and protocols for assessing the long-term stability of **ENMD-1068 hydrochloride** in aqueous solutions. **ENMD-1068 hydrochloride** is a selective antagonist of Protease-Activated Receptor 2 (PAR2) and has been shown to inhibit the TGF- β 1/Smad signaling pathway.[1][2] Understanding its stability in aqueous environments is critical for the development of reliable experimental protocols and potential therapeutic formulations.

Overview of ENMD-1068 Hydrochloride Stability

While specific long-term stability data for **ENMD-1068 hydrochloride** in aqueous solution is not extensively published, general handling and storage guidelines provide insights into its stability. Stock solutions of **ENMD-1068 hydrochloride** are recommended to be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1] It is also advised to aliquot solutions to avoid repeated freeze-thaw cycles, which can lead to degradation.[1] For aqueous solutions, filtration through a 0.22 μ m filter is recommended to ensure sterility.[1]

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to identify potential degradation products.[3][4][5][6] These studies involve exposing the compound to stress conditions such as acid, base, oxidation, heat, and light.

Data Presentation: Representative Stability Data

The following table summarizes hypothetical quantitative data from a long-term stability study of **ENMD-1068 hydrochloride** in an aqueous buffer (e.g., PBS, pH 7.4) at a concentration of 1 mg/mL. Note: These values are for illustrative purposes and a comprehensive stability study is required to determine the actual degradation profile.

Storage Condition	Time Point	% Remaining ENMD-1068 (Hypothetical)	Appearance
-80°C	1 month	99.8%	Clear, colorless solution
3 months	99.5%	Clear, colorless solution	
6 months	99.2%	Clear, colorless solution	
-20°C	1 month	98.5%	Clear, colorless solution
3 months	96.2%	Clear, colorless solution	
6 months	93.8%	Clear, colorless solution	
4°C	1 week	97.1%	Clear, colorless solution
2 weeks	94.5%	Clear, colorless solution	
1 month	89.3%	Slight yellowing	
Room Temp (~25°C)	24 hours	95.8%	Clear, colorless solution
48 hours	91.2%	Clear, colorless solution	
1 week	82.5%	Yellowing and slight precipitation	

Experimental Protocols

Protocol for Preparation of Aqueous Stock Solution

Materials:

- **ENMD-1068 hydrochloride** powder
- Sterile Phosphate Buffered Saline (PBS), pH 7.4
- Sterile, pyrogen-free water (for some applications)
- Vortex mixer
- Sonicator (optional)
- Sterile 0.22 µm syringe filters
- Sterile microcentrifuge tubes or cryovials

Procedure:

- Aseptically weigh the desired amount of **ENMD-1068 hydrochloride** powder.
- Add the appropriate volume of sterile PBS (or water) to achieve the desired concentration (solubility in PBS is up to 100 mg/mL).
- Vortex the solution until the powder is completely dissolved. If necessary, use a sonicator to aid dissolution.
- Filter the solution through a sterile 0.22 µm syringe filter into a sterile container.
- Aliquot the solution into single-use sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, date, and storage conditions.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[1]

Protocol for a Forced Degradation Study

This protocol outlines the conditions for a forced degradation study to identify potential degradation pathways of **ENMD-1068 hydrochloride**.

Materials:

- **ENMD-1068 hydrochloride** aqueous solution (1 mg/mL in PBS)
- 1 M HCl (for acidic degradation)
- 1 M NaOH (for basic degradation)
- 30% Hydrogen Peroxide (H₂O₂) (for oxidative degradation)
- HPLC-UV system
- pH meter
- Incubator/oven
- Photostability chamber

Procedure:

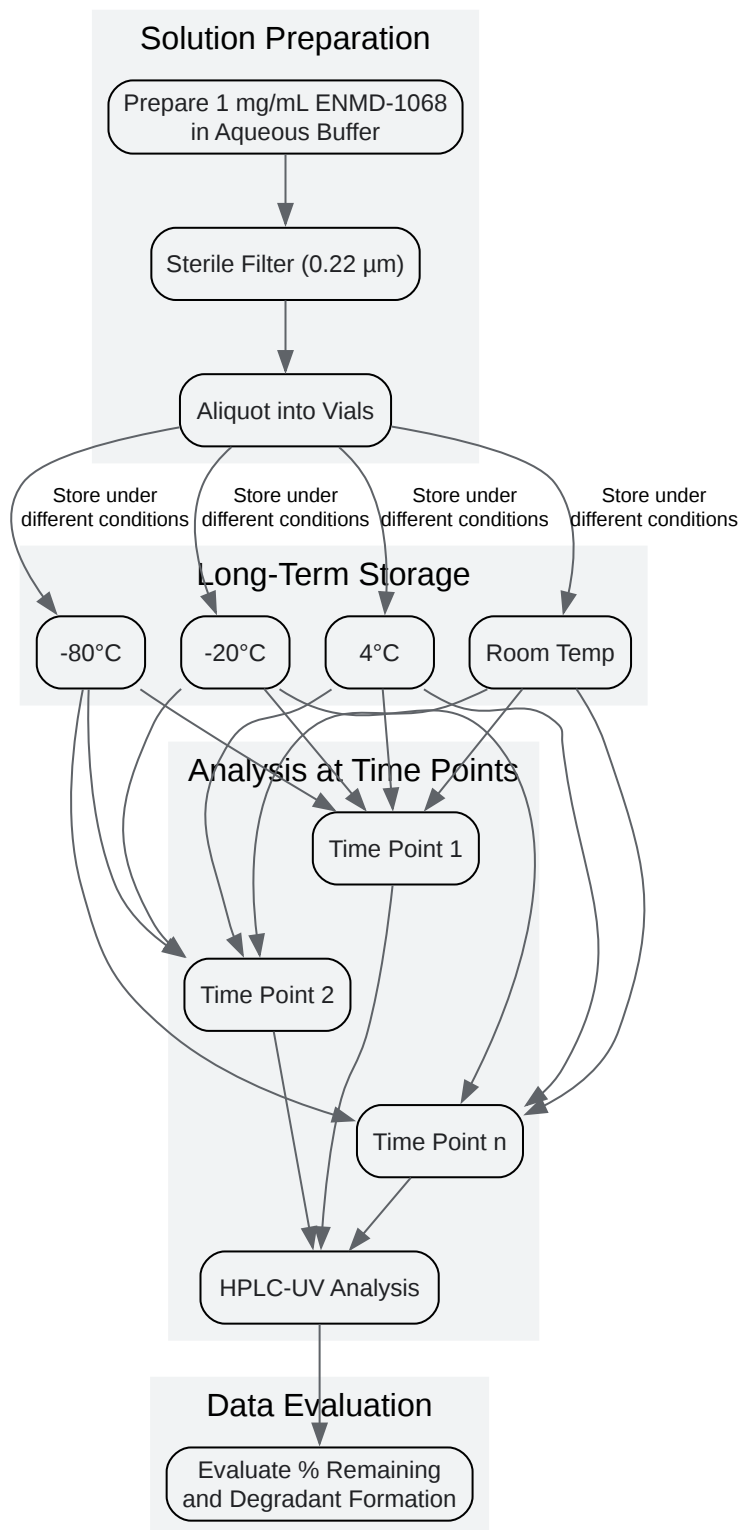
- Acidic Degradation:
 - Mix equal volumes of the ENMD-1068 solution and 1 M HCl.
 - Incubate at 60°C for 24 hours.
 - Neutralize the solution with 1 M NaOH before analysis.
- Basic Degradation:
 - Mix equal volumes of the ENMD-1068 solution and 1 M NaOH.
 - Incubate at 60°C for 24 hours.
 - Neutralize the solution with 1 M HCl before analysis.

- Oxidative Degradation:
 - Mix the ENMD-1068 solution with 30% H₂O₂ to a final concentration of 3% H₂O₂.
 - Incubate at room temperature for 24 hours.
- Thermal Degradation:
 - Incubate an aliquot of the ENMD-1068 solution at 80°C for 48 hours.
- Photolytic Degradation:
 - Expose an aliquot of the ENMD-1068 solution to light in a photostability chamber according to ICH Q1B guidelines.
- Analysis:
 - Analyze all stressed samples, along with a control sample (stored at -80°C), by a stability-indicating HPLC-UV method.
 - Monitor for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent compound.

Visualizations

Experimental Workflow

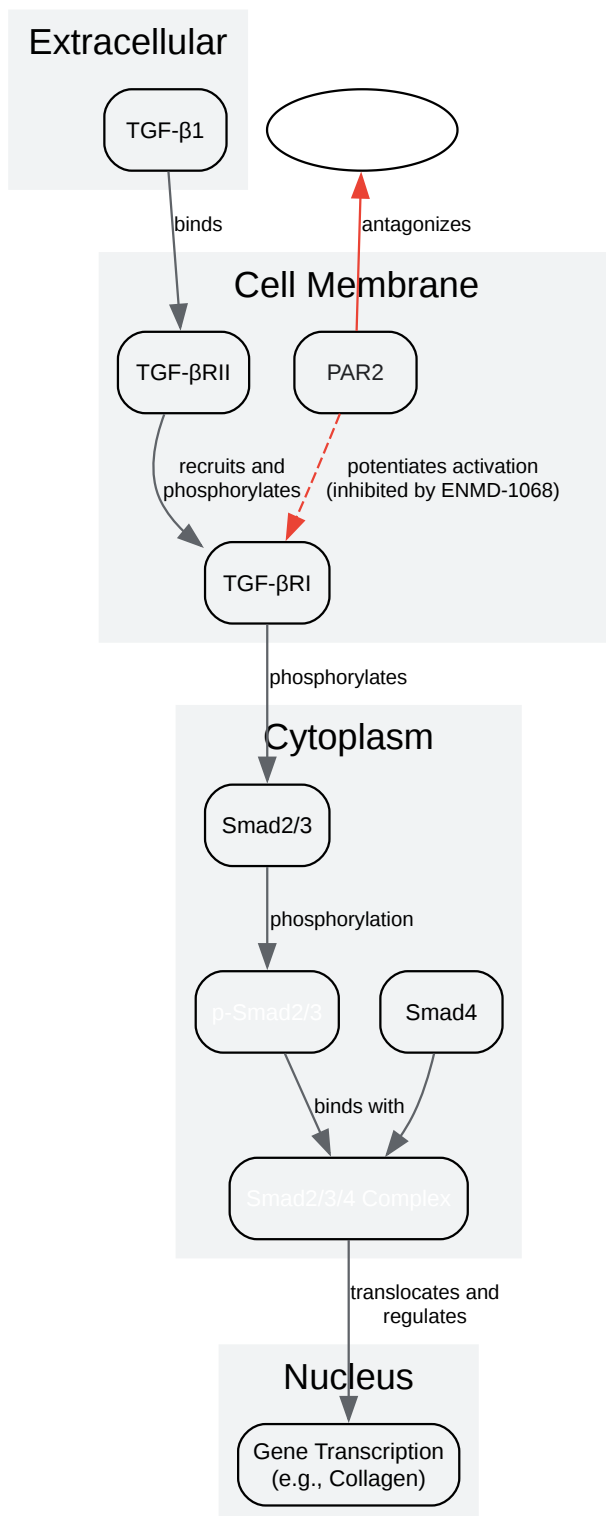
Experimental Workflow for Stability Testing

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Caption: Workflow for assessing the long-term stability of ENMD-1068.

Signaling Pathway

ENMD-1068 Inhibition of TGF- β 1/Smad Signaling



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Caption: ENMD-1068 inhibits the TGF- β 1/Smad signaling pathway.

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